

An In-Depth Technical Guide to 2-Bromo-4-(trifluoromethyl)pyrimidine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-4-(trifluoromethyl)pyrimidine

Cat. No.: B1279448

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-4-(trifluoromethyl)pyrimidine**, a key heterocyclic intermediate in the fields of medicinal chemistry and drug discovery. The strategic incorporation of a trifluoromethyl group onto the pyrimidine scaffold can significantly enhance biological activity, metabolic stability, and bioavailability. This document details the physicochemical properties, synthesis, and potential biological applications of this compound, offering structured data and detailed methodologies to support further research and development.

Core Physicochemical and Structural Data

2-Bromo-4-(trifluoromethyl)pyrimidine is a halogenated pyrimidine derivative. The presence of the electron-withdrawing trifluoromethyl group and the bromine atom makes it a versatile building block for the synthesis of more complex molecules, particularly through cross-coupling reactions.

Property	Value	Reference
Molecular Weight	226.98 g/mol	[1]
Molecular Formula	C ₅ H ₂ BrF ₃ N ₂	[1]
CAS Number	785777-87-9	[2]
Appearance	Solid	
Purity	Typically ≥97%	
SMILES	C1=C(N=C(N=C1)Br)C(F)(F)F	
InChI Key	RHCZXIKKGYOYQZ- UHFFFAOYSA-N	

Synthetic Methodologies

The synthesis of **2-Bromo-4-(trifluoromethyl)pyrimidine** can be achieved through the bromination of a 4-(trifluoromethyl)pyrimidine precursor. The following protocol is adapted from established methods for the synthesis of related brominated trifluoromethyl pyrimidines.[3]

Experimental Protocol: Synthesis of 2-Bromo-4-(trifluoromethyl)pyrimidine

Materials:

- 4-(Trifluoromethyl)pyrimidine
- Bromine (Br₂)
- Acetic acid (CH₃COOH)
- Ethyl acetate
- Water
- Anhydrous sodium sulfate (Na₂SO₄)

- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve 4-(trifluoromethyl)pyrimidine in acetic acid.
- Slowly add bromine dropwise to the solution while stirring.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into a separatory funnel containing water and ethyl acetate.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers and wash with water, followed by a brine solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **2-Bromo-4-(trifluoromethyl)pyrimidine** can be further purified by column chromatography or recrystallization.

Applications in Drug Discovery and Medicinal Chemistry

The pyrimidine scaffold is a cornerstone in the development of a wide array of therapeutic agents due to its presence in nucleobases and its ability to interact with various biological targets. The introduction of a trifluoromethyl group can enhance the pharmacological properties of these molecules.

Role as a Synthetic Intermediate

2-Bromo-4-(trifluoromethyl)pyrimidine is a valuable intermediate for the synthesis of novel drug candidates. The bromine atom serves as a handle for introducing molecular diversity through various cross-coupling reactions, such as the Suzuki-Miyaura coupling, to form new carbon-carbon bonds.

Biological Activity of Trifluoromethyl Pyrimidine Derivatives

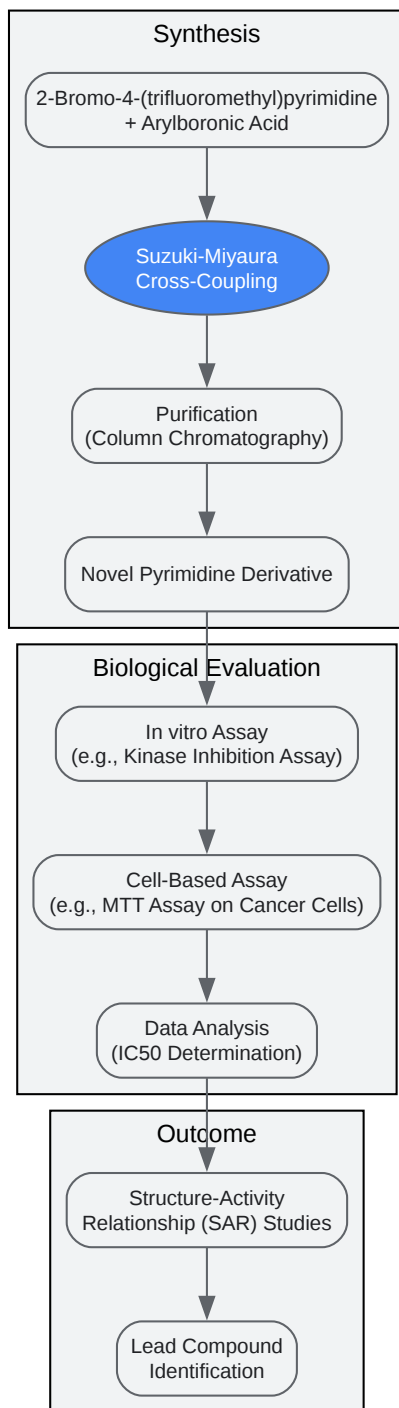
Derivatives of trifluoromethyl pyrimidine have shown significant promise in several therapeutic areas:

- **Anticancer Activity:** Many trifluoromethyl pyrimidine derivatives have been synthesized and evaluated for their antiproliferative effects against various cancer cell lines. Some have been shown to act as inhibitors of key signaling proteins like Epidermal Growth Factor Receptor (EGFR), which is often dysregulated in cancer.
- **Antifungal and Antibacterial Agents:** The pyrimidine core is also prevalent in antimicrobial agents. The trifluoromethyl group can enhance the efficacy of these compounds against a range of pathogens.

Experimental Workflow for Biological Evaluation

The following diagram illustrates a general workflow for the synthesis and biological evaluation of novel compounds derived from **2-Bromo-4-(trifluoromethyl)pyrimidine**.

General Workflow: From Synthesis to Biological Evaluation

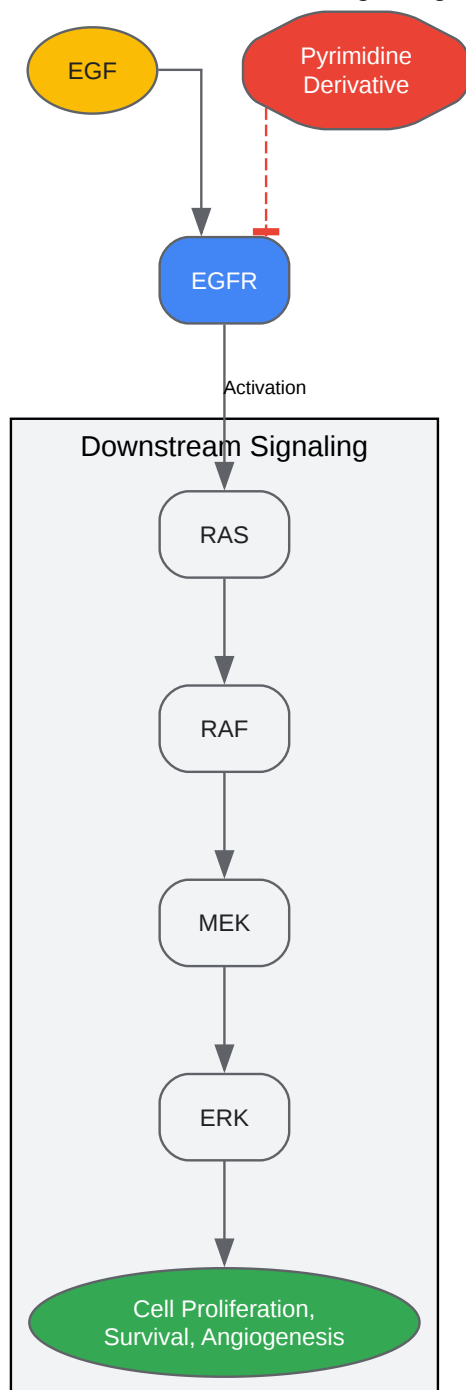
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Caption: A generalized workflow for the synthesis and biological evaluation of novel pyrimidine derivatives.

Postulated Signaling Pathway Involvement

Given the documented activity of similar pyrimidine derivatives against cancer cell lines, a plausible mechanism of action for compounds derived from **2-Bromo-4-(trifluoromethyl)pyrimidine** is the inhibition of the Epidermal Growth Factor Receptor (EGFR) signaling pathway. This pathway is crucial for cell growth, proliferation, and survival, and its hyperactivation is a hallmark of many cancers.

Postulated Inhibition of the EGFR Signaling Pathway

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Caption: Inhibition of the EGFR signaling cascade by a hypothetical pyrimidine derivative.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Bromo-4-(trifluoromethyl)pyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279448#2-bromo-4-trifluoromethyl-pyrimidine-molecular-weight]

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